

UV-Vis absorption maxima of 2-Chloro-6-ethylaniline

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Compound of Interest

Compound Name: 2-Chloro-6-ethylaniline

Cat. No.: B1642273

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UV-Vis Absorption Profile: 2-Chloro-6-ethylaniline

A Comparative Technical Guide for Analytical Characterization

Part 1: Executive Summary & Strategic Context

2-Chloro-6-ethylaniline (CAS: Not commonly listed as a standalone commodity, often an in-situ intermediate; structurally related to CAS 87-63-8 and 24549-06-2) represents a critical class of 2,6-disubstituted anilines.^[1] These molecules are pivotal intermediates in the synthesis of chloroacetanilide herbicides (e.g., Acetochlor) and specialized pharmaceuticals.^[1]

Characterizing the UV-Vis absorption maxima (

) of this specific congener requires navigating a complex "tug-of-war" between electronic substituent effects and steric inhibition of resonance.^[1] This guide moves beyond simple data listing to explain why the spectrum behaves as it does and how to optimize detection methods (HPLC/Spectrophotometry) based on these principles.

The Core Challenge: Electronic vs. Steric Effects

- **Electronic Push (Red Shift):** The Chloro (-Cl) and Ethyl (-Et) groups are auxochromes.^[1] Normally, they would extend conjugation and shift absorption to longer wavelengths (Bathochromic shift).^[1]
- **Steric Twist (Blue Shift):** The bulky groups at the 2- and 6-positions force the amino () group out of planarity with the benzene ring. This Steric Inhibition of Resonance (SIR) breaks the conjugation, shifting absorption back to shorter wavelengths (Hypsochromic shift) and reducing intensity (Hypochromic effect).^[1]

Part 2: Comparative Spectral Analysis

The following data compares **2-Chloro-6-ethylaniline** against its structural "parents" to triangulate its specific absorption profile.

Table 1: Comparative UV-Vis Absorption Maxima (Solvent: Methanol/Ethanol)^[1]

Compound	Structure	Primary Band ()	Secondary Band ()	Mechanistic Insight
Aniline	Unsubstituted	230 nm	280 nm	Baseline conjugation of lone pair with ring. [1]
2-Chloroaniline	Mono-ortho (Cl)	235 nm	284 nm	Bathochromic Shift: Cl is an EWG but donates e- via resonance; minimal steric twist. [1]
2,6-Diethylaniline	Di-ortho (Et, Et)	~205-210 nm	~272 nm (Weak)	Steric Dominance: Bulky ethyl groups twist out of plane. [1] Conjugation is severely dampened.
2-Chloro-6-ethylaniline	Target	232 - 238 nm	278 - 282 nm	Hybrid Effect: The Cl atom is smaller than Ethyl, allowing partial conjugation. [1] The spectrum retains features of 2-Cl-aniline but with reduced intensity due to

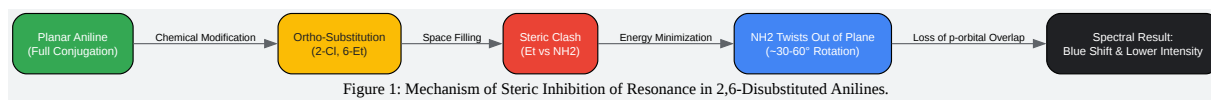
the 6-Ethyl steric hindrance.

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*Critical Application Note: For HPLC detection of **2-Chloro-6-ethylaniline**, 235 nm is the recommended wavelength for maximum sensitivity, while 280 nm offers higher selectivity against non-aromatic impurities.[1]*

Part 3: Mechanistic Visualization

Understanding the spatial orientation of the molecule is essential for interpreting the spectra. The following diagram illustrates the Steric Inhibition of Resonance (SIR) pathway.



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Part 4: Experimental Protocol for Spectral Determination

To generate reproducible data for this compound, strict control of pH and solvent polarity is required.[1]

Protocol: Differential pH UV-Vis Analysis

Objective: Validate the identity of **2-Chloro-6-ethylaniline** by observing the "pH-Shift" effect. Protonation of the amine removes the auxochromic effect, collapsing the spectrum to resemble the parent alkyl-benzene.

Reagents & Equipment:

- Solvent A: HPLC-grade Methanol (Neutral).[\[1\]](#)
- Solvent B: 0.1 M HCl in Methanol (Acidic).
- Instrument: Double-beam UV-Vis Spectrophotometer (Scan range: 200–400 nm).[\[1\]](#)
- Cuvettes: Quartz, 1 cm path length (matched pair).

Workflow:

- Stock Preparation: Dissolve 10 mg of **2-Chloro-6-ethylaniline** in 100 mL Methanol (Concentration ppm).
- Working Standard (Neutral): Dilute 1 mL Stock into 9 mL Solvent A.
- Working Standard (Acidic): Dilute 1 mL Stock into 9 mL Solvent B.
- Blanking: Run baseline correction with respective pure solvents.[\[1\]](#)
- Measurement: Scan both samples from 200 to 400 nm.

Expected Results (Self-Validation):

- Neutral Scan: Distinct peaks at ~235 nm and ~280 nm.[\[1\]](#)
- Acidic Scan: The peaks at 235/280 nm should disappear or drastically shift to lower wavelengths (~210 nm, resembling chlorobenzene/ethylbenzene).[\[1\]](#)
- Interpretation: If the peaks do not shift upon acidification, the sample is likely not an aniline derivative (or is already protonated/degraded).[\[1\]](#)

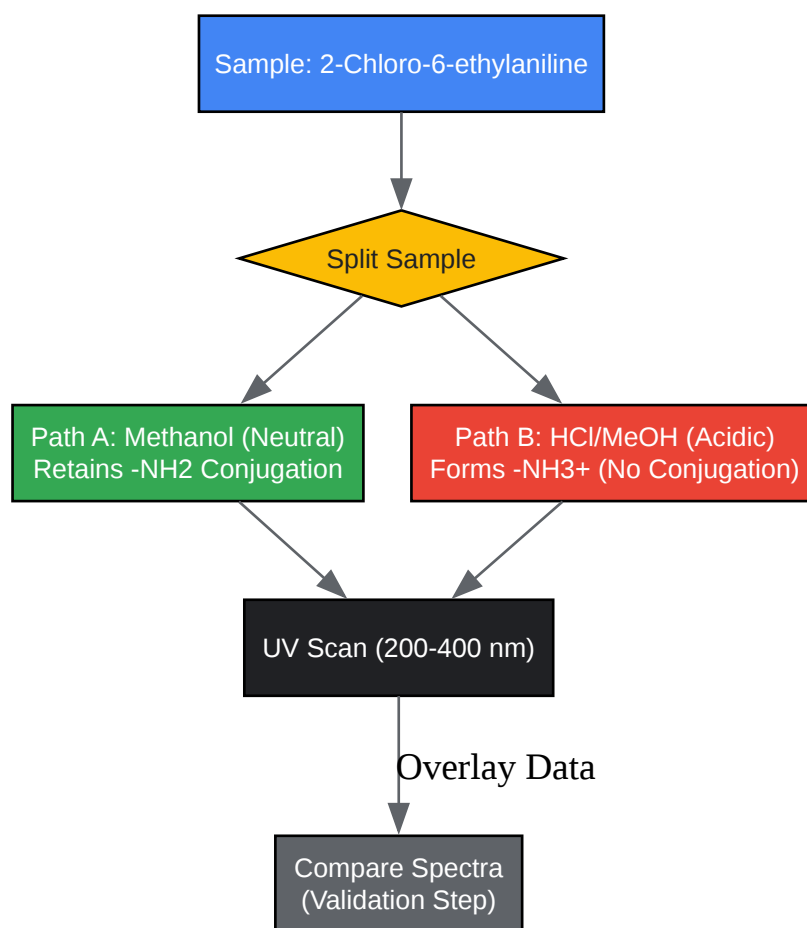


Figure 2: Differential pH Validation Workflow for Aniline Derivatives.

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Part 5: References

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- To cite this document: BenchChem. [UV-Vis absorption maxima of 2-Chloro-6-ethylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1642273/docs#uv-vis-absorption-maxima-of-2-chloro-6-ethylaniline>]

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